

Dimethoxy(methyl)octylsilane synthesis route

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Compound of Interest

Compound Name: *Dimethoxy(methyl)octylsilane*

CAS No.: *85712-15-8*

Cat. No.: *B1587501*

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Technical Whitepaper: Advanced Synthesis & Process Control of
Dimethoxy(methyl)octylsilane

Executive Summary

Dimethoxy(methyl)octylsilane (DMMOS) is a critical alkyl-alkoxysilane used primarily as a hydrophobic surface modifier and crosslinker. Its amphiphilic nature—possessing a hydrolyzable dimethoxy-silyl head and a lipophilic octyl tail—makes it indispensable in stationary phase synthesis for HPLC (C8 columns) and architectural water repellents.

This guide provides a rigorous, scalable synthesis route via the Platinum-catalyzed hydrosilylation of 1-octene with dimethoxymethylsilane (DMMS). Unlike generic textbook preparations, this protocol addresses the specific challenges of exotherm control, catalyst deactivation, and olefin isomerization (the "Anti-Markovnikov" requirement).

Chemical Foundation

The synthesis relies on the addition of a silicon-hydride (Si-H) bond across a carbon-carbon double bond.

- Target Molecule: **Dimethoxy(methyl)octylsilane**

- CAS Number: 85712-15-8[1]
- Molecular Formula:
- Key Reaction:

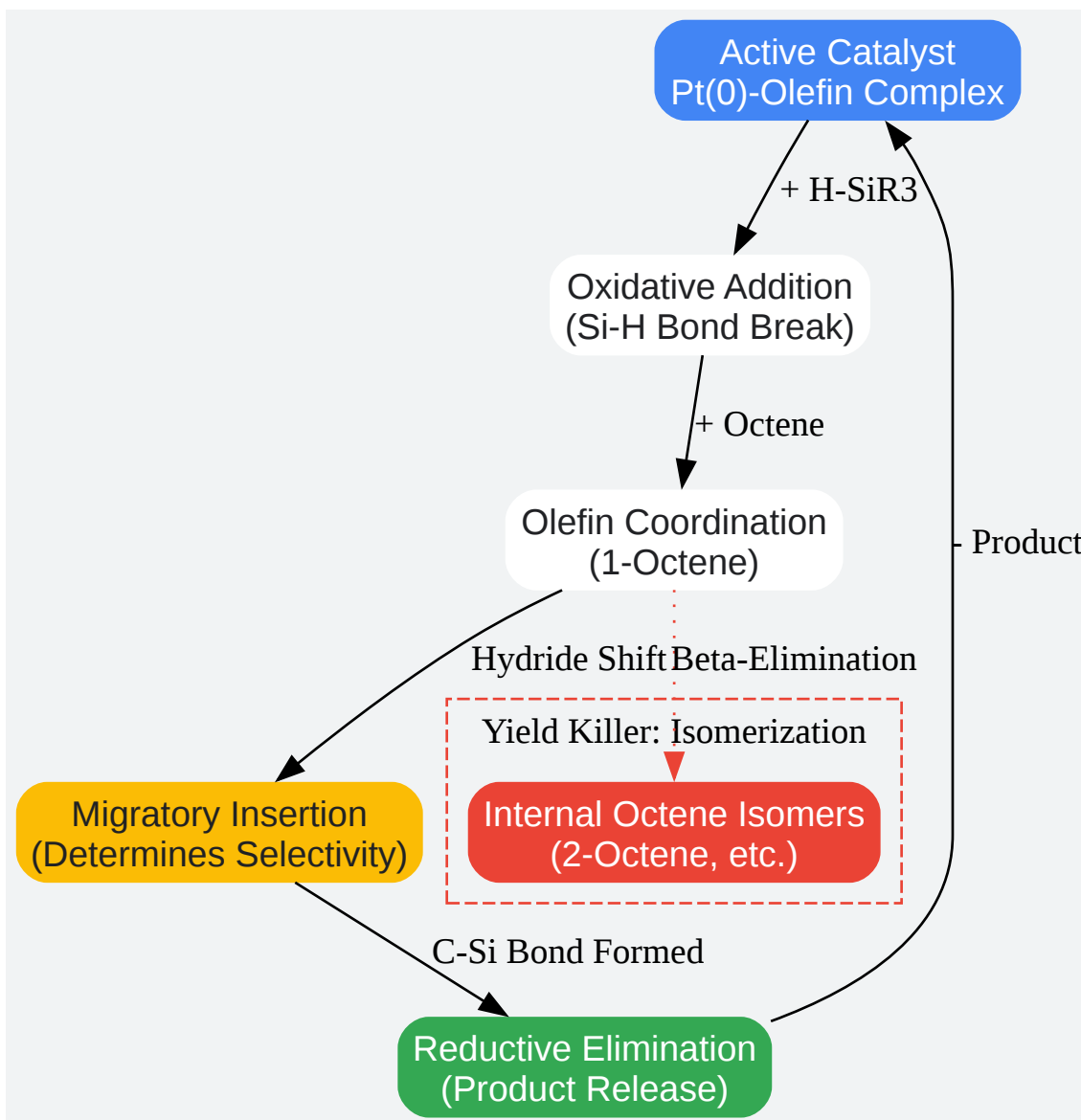
Table 1: Critical Reagent Properties

Reagent	Role	MW (g/mol)	BP (°C)	Density (g/mL)	Hazard Focus
Dimethoxydimethylsilane (DMMS)	Silane Source	106.20	61	0.86	Flammable, Moisture Sensitive, H2 Evolution
1-Octene	Olefin Substrate	112.21	121	0.71	Flammable, Isomerization Risk
Karstedt's Catalyst	Catalyst	N/A	N/A	~0.98	Photosensitive, Active at ppm levels
DMMOS (Product)	Target	218.41	199	0.86	Skin Irritant, Methanol release on hydrolysis

Mechanistic Insight: The Chalk-Harrod Cycle

To optimize yield, one must understand the catalytic cycle. We utilize Karstedt's Catalyst (Pt(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex) rather than Speier's catalyst (H₂PtCl₆) to avoid induction periods and corrosion issues.

The reaction follows the Chalk-Harrod Mechanism.[2] The critical step for DMMOS synthesis is the Migratory Insertion, which determines the regioselectivity (linear vs. branched). We target the linear anti-Markovnikov product.



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Figure 1: The Chalk-Harrod catalytic cycle. Note the "Yield Killer" path: if migratory insertion is reversible or slow, the olefin isomerizes to internal structures (2-octene) which do not react, lowering yield.

Experimental Protocol

Safety Warning: This reaction is exothermic. The Si-H bond energy is high. Runaway reactions can pressurize the vessel. Always maintain an inert atmosphere (Nitrogen/Argon) to prevent hydrolysis of methoxy groups.

Phase 1: System Preparation

- Glassware: Flame-dry a 3-neck Round Bottom Flask (RBF). Equip with:
 - Magnetic stir bar (or mechanical stirrer for >500mL scale).
 - Reflux condenser (connected to N2 line).
 - Pressure-equalizing addition funnel.^[3]
 - Internal temperature probe (Thermocouple).
- Inerting: Purge the system with dry Nitrogen for 15 minutes.

Phase 2: Catalyst Activation (The "Heel")

Rationale: We do not mix all reagents at once. We establish a "heel" of olefin and catalyst to ensure the reaction starts immediately upon silane addition, preventing accumulation of unreacted silane.

- Charge the RBF with 1.1 equivalents of 1-Octene. (Excess olefin ensures complete consumption of the silane).
- Heat the octene to 60°C.
- Add Karstedt's Catalyst (approx. 10-20 ppm Pt relative to total mass).
 - Observation: The solution should turn a faint yellow/amber. If it turns black (colloidal Pt), the catalyst is decomposing/poisoned.

Phase 3: Controlled Addition (The Reaction)

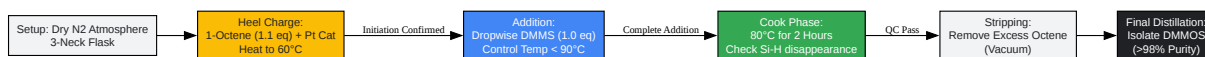
- Charge the addition funnel with 1.0 equivalent of Dimethoxymethylsilane (DMMS).
- Dropwise Addition: Begin adding DMMS slowly.
- Exotherm Check: Monitor temperature. Upon the first few drops, the temperature should rise by 2-5°C.

- Critical Check: If NO exotherm is observed after 5% addition, STOP. Do not add more silane. Re-inert and add fresh catalyst. Accumulating silane without reaction is a safety hazard.
- Sustain: Maintain temperature between 70°C - 85°C using the exotherm and external heat. Add silane over 1-2 hours.

Phase 4: Post-Reaction & Purification

- Cook-out: After addition, hold temperature at 80°C for 2 hours.
- Validation: Check reaction progress via FTIR (disappearance of Si-H peak at $\sim 2150\text{ cm}^{-1}$) or H-NMR.
- Distillation:
 - Swap reflux condenser for a distillation head.
 - Fraction 1: Unreacted 1-Octene (BP $\sim 121^\circ\text{C}$).
 - Fraction 2 (Product): Collect DMMOS under vacuum if possible to reduce thermal stress. (Atmospheric BP is $\sim 199^\circ\text{C}$; Vacuum BP $\sim 85^\circ\text{C}$ at 2 mmHg).

Process Workflow Diagram



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Figure 2: Step-by-step process flow for the synthesis of DMMOS.

Troubleshooting & Quality Control

Issue	Cause	Corrective Action
No Exotherm	Catalyst poisoning (S, N, P amines) or O2 leak.	Ensure reagents are free of amine stabilizers. Re-purge with N2. Add fresh catalyst.
Low Yield / High Isomers	Temperature too high (>100°C) promotes isomerization.	Keep reaction temp < 85°C. Use excess olefin.
Gelling / Viscosity	Moisture ingress caused hydrolysis of OMe groups.	Check N2 lines. Dry glassware thoroughly.
Black Precipitate	"Colloidal Platinum" formation.	Reaction ran too hot or catalyst loading too high. Filter through Celite before distillation.

References

- Sigma-Aldrich. **Dimethoxy(methyl)octylsilane** Product Specification & Properties (CAS 85712-15-8).
- Marciniec, B. (Ed.). *Hydrosilylation: A Comprehensive Review on Recent Advances*. Springer Science & Business Media. (Foundational text on Chalk-Harrod mechanism and Karstedt catalyst usage).
- Gelest, Inc. *Reactive Silicones: Forging New Polymer Links*. (Technical brochure detailing handling of methoxysilanes and Pt catalysts).
- TCI Chemicals. *Dimethoxy(methyl)-n-octylsilane Safety Data Sheet (SDS)*.

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Sources

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